

An In-depth Technical Guide to Iminodiacetic Acid (IDA)

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Compound of Interest

Compound Name: *Iminoacetate*

Cat. No.: *B1260909*

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An important note on nomenclature: The term "**iminoacetate**" can be ambiguous. This guide focuses on iminodiacetic acid (IDA), a well-characterized and widely used compound. IDA is a dicarboxylic acid amine, where the nitrogen atom forms a secondary amino group, not an imino group as the name might suggest.^[1] Another less common compound, 2-**iminoacetate**, possesses a distinct chemical structure. Given its prevalence and significance, this document is dedicated to iminodiacetic acid.

Iminodiacetic acid (IDA), with the chemical formula $\text{HN}(\text{CH}_2\text{CO}_2\text{H})_2$, is a white, crystalline organic compound.^[1] It is structurally an amino dicarboxylic acid, specifically a derivative of glycine where a hydrogen on the nitrogen is replaced by a carboxymethyl group.^[2] First introduced as a chelating agent in the 1950s, IDA has since become a crucial molecule in various scientific and industrial applications.^[1]

Core Chemical Structure and Properties

Iminodiacetic acid is a non-proteinogenic alpha-amino acid.^[2] The molecule features a central secondary amine nitrogen atom bonded to two methylene groups, each of which is attached to a carboxylic acid functional group. This structure allows the iminodiacetate dianion to act as a tridentate ligand, forming stable complexes with metal ions through two five-membered chelate rings.^{[3][4]}

Physicochemical and Quantitative Data

A summary of the key quantitative properties of iminodiacetic acid is presented in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|-------------------|---|--------------|
| Molecular Formula | C ₄ H ₇ NO ₄ | [2][5][6] |
| Molar Mass | 133.10 g/mol | [2][7] |
| Appearance | White to light brown crystalline solid | [2][3] |
| Melting Point | 243-247.5 °C (decomposes) | [2][5][8][9] |
| Water Solubility | 2.43 g/100 mL at 5 °C | [2][5][7] |
| pKa ₁ | 2.98 | [2][7] |
| pKa ₂ | 9.89 | [2][7] |
| Density | 1.436 g/cm ³ | [3] |
| LogP | -3.3 | [2] |
| CAS Number | 142-73-4 | [2][3][6] |

Experimental Protocols

Synthesis of Iminodiacetic Acid from Diethanolamine

This protocol describes the synthesis of iminodiacetic acid via the catalytic dehydrogenation of diethanolamine.

Materials:

- Diethanolamine
- Sodium hydroxide
- Deionized water
- Catalyst (e.g., copper-based)

- High-pressure reactor
- Nitrogen gas

Procedure:

- To a high-pressure reactor, add 10 g of diethanolamine, 2 g of catalyst, and a solution of 8.5 g of sodium hydroxide in 80 mL of deionized water.
- Seal the reactor and ensure it is airtight.
- Purge the reactor with nitrogen gas 5-6 times to remove any residual air.
- Pressurize the reactor to 1 MPa with nitrogen.
- Increase the temperature to 160 °C at a heating rate of 4 °C/min while stirring at 400 rpm.
- Monitor the reaction progress by measuring the volume of hydrogen gas evolved.
- If the pressure inside the reactor exceeds 1.5 MPa, carefully vent the exhaust valve until the pressure drops back to 1 MPa.
- The reaction is considered complete when there is no change in pressure for 20 minutes.
- After completion, cool the reactor to room temperature and carefully depressurize.
- The product, iminodiacetic acid, can be analyzed and purified from the resulting solution using techniques like liquid chromatography.

Analysis of Iminodiacetic Acid by HPLC

This protocol outlines a method for the quantitative analysis of iminodiacetic acid using High-Performance Liquid Chromatography (HPLC) with pre-column derivatization.

Materials:

- Iminodiacetic acid sample
- p-toluenesulfonyl chloride (PTSC) derivatization reagent

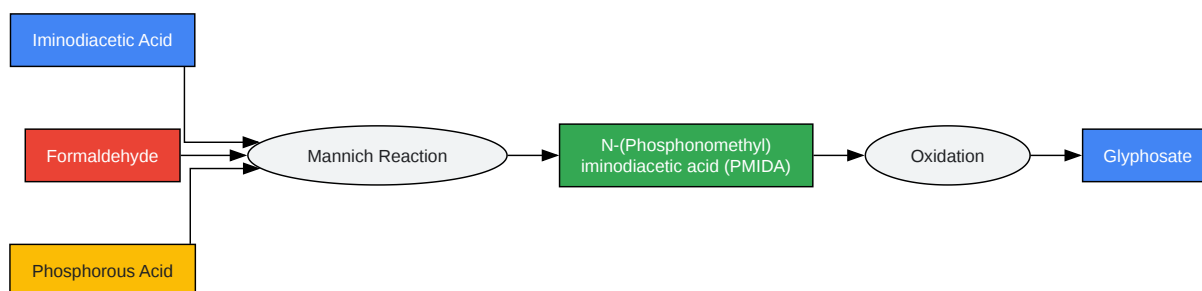
- Alkaline buffer (pH 11)
- HPLC system with a UV detector
- VP-ODS column (200 mm x 4.6 mm, 5 μ m)
- Mobile phase: 0.03 mol/L ammonium acetate (pH 5.5) and acetonitrile (87:13, v/v)

Procedure:

- Derivatization: Mix the iminodiacetic acid sample with the PTSC derivatization reagent in an alkaline buffer (pH 11).
- Incubate the mixture at 45 °C for 15 minutes to allow the derivatization reaction to complete.
- HPLC Analysis:
 - Inject the derivatized sample into the HPLC system.
 - Perform isocratic elution with the mobile phase at a flow rate of 1 mL/min.
 - Detect the derivatized iminodiacetic acid at a wavelength of 235 nm.
- Quantify the iminodiacetic acid concentration by comparing the peak area to a standard curve prepared with known concentrations of IDA.

Signaling Pathways and Industrial Processes

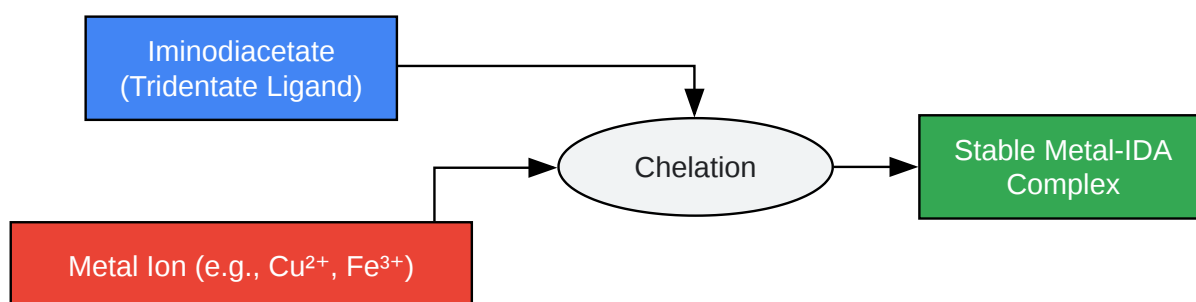
Iminodiacetic acid is a key intermediate in the industrial synthesis of the widely used herbicide, glyphosate.^{[1][10]} The process involves the reaction of iminodiacetic acid with formaldehyde and a phosphorus source.



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Industrial Synthesis of Glyphosate from Iminodiacetic Acid.

Iminodiacetic acid also plays a significant role in coordination chemistry as a chelating agent for various metal ions.[2][11][12] The tridentate nature of the iminodiacetate anion allows it to form stable complexes with divalent and trivalent metal cations. This property is exploited in various applications, including the removal of heavy metals from water and in medical imaging. [4][11][13]



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Chelation of a Metal Ion by Iminodiacetate.

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References

- 1. Iminodiacetic acid - Wikipedia [en.wikipedia.org]
- 2. Iminodiacetic acid | C₄H₇NO₄ | CID 8897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Grafting chelating groups on 2D carbon for selective heavy metal adsorption - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Iminodiacetic Acid [chembk.com]
- 6. Iminodiacetic acid [webbook.nist.gov]
- 7. Iminodiacetic Acid [drugfuture.com]
- 8. ≥98.0% (T), for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 9. chemwhat.com [chemwhat.com]
- 10. Glyphosate - Wikipedia [en.wikipedia.org]
- 11. Iminodiacetic acid | CAS#:142-73-4 | Chemsrce [chemsrc.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. Buy Iminodiacetic acid | 142-73-4 [smolecule.com]
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